

# An In-depth Technical Guide to the Safe Handling of 1-Tetradecanol-d29

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## Compound of Interest

Compound Name: 1-Tetradecanol-d29

Cat. No.: B1626932

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This guide provides comprehensive safety and handling information for **1-Tetradecanol-d29**, targeted towards researchers, scientists, and professionals in drug development. The safety data for the non-deuterated analogue, 1-Tetradecanol, is used as a primary reference, as the isotopic labeling with deuterium is not expected to significantly alter the chemical's hazardous properties.

## Section 1: Chemical and Physical Properties

**1-Tetradecanol-d29** is the deuterium-labeled version of 1-Tetradecanol, also known as myristyl alcohol. It is a straight-chain saturated fatty alcohol.[1] The physical and chemical properties are crucial for safe handling and storage.

Table 1: Physical and Chemical Properties of 1-Tetradecanol

Property	Value	Source
Chemical Formula	<b>C14H30O</b>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	214.39 g/mol	<a href="#">[2]</a>
Appearance	White crystalline powder, flakes, or solid.	Multiple
Melting Point	35-39 °C (lit.)	
Boiling Point	289 °C (lit.)	
Density	0.823 g/mL at 25 °C (lit.)	
Flash Point	>230 °F (>110 °C)	
Autoignition Temperature	489 °F (254 °C)	
Vapor Pressure	<1 hPa at 20 °C	
Vapor Density	7.4 (air = 1)	
Water Solubility	Insoluble.	Multiple
Solubility in Other Solvents	Soluble in ether and alcohol.	Multiple

| log Kow (Octanol/Water Partition Coefficient) | 6.03 | |

## Section 2: Hazard Identification and Toxicology

1-Tetradecanol is considered a hazardous substance and can cause serious eye irritation. It is also very toxic to aquatic life with long-lasting effects.

Table 2: Toxicological Data for 1-Tetradecanol

Test	Species	Route	Value	Source
<b>LD50</b>	<b>Rat</b>	<b>Oral</b>	<b>&gt;5000 mg/kg</b>	
LD50	Rabbit	Skin	>5 g/kg	

| Eye Irritation | Rabbit | Draize test | 500 mg (Mild) | |

Primary Hazards:

- Eye Irritation: Causes serious eye irritation.
- Skin Irritation: May cause skin irritation.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: May cause gastrointestinal irritation.
- Environmental Hazards: Very toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.

## Section 3: Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.

Handling Procedures:

- Avoid all personal contact, including inhalation.
- Wash hands thoroughly after handling.
- Use with adequate ventilation.
- Minimize dust generation and accumulation.
- Keep away from sources of ignition.

#### Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.

## Section 4: Emergency Procedures

#### First Aid Measures:

- **Eyes:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin:** Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.

#### Spill and Leak Procedures:

- **Minor Spills:** Remove all ignition sources. Clean up spills immediately. Use dry clean up procedures and avoid generating dust. Place in a suitable, labeled container for waste disposal.
- **Major Spills:** Alert emergency responders. Avoid all personal contact. Wear protective clothing. Prevent entry into waterways, sewers, basements, or confined areas.

#### Fire Fighting Measures:

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.

- Hazards: Combustible solid. Dust may form an explosive mixture with air. Combustion products include carbon monoxide and carbon dioxide.
- Firefighter Protection: Wear a self-contained breathing apparatus and full protective gear.

## Section 5: Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations. Dispose of contents/container to an approved waste disposal plant. Do not allow product to enter drains.

## Section 6: Experimental Protocols

While specific safety testing protocols for **1-Tetradecanol-d29** were not found, studies on the non-deuterated form in experimental periodontitis in rabbits provide some insight into its biological application. These were not safety studies but efficacy models.

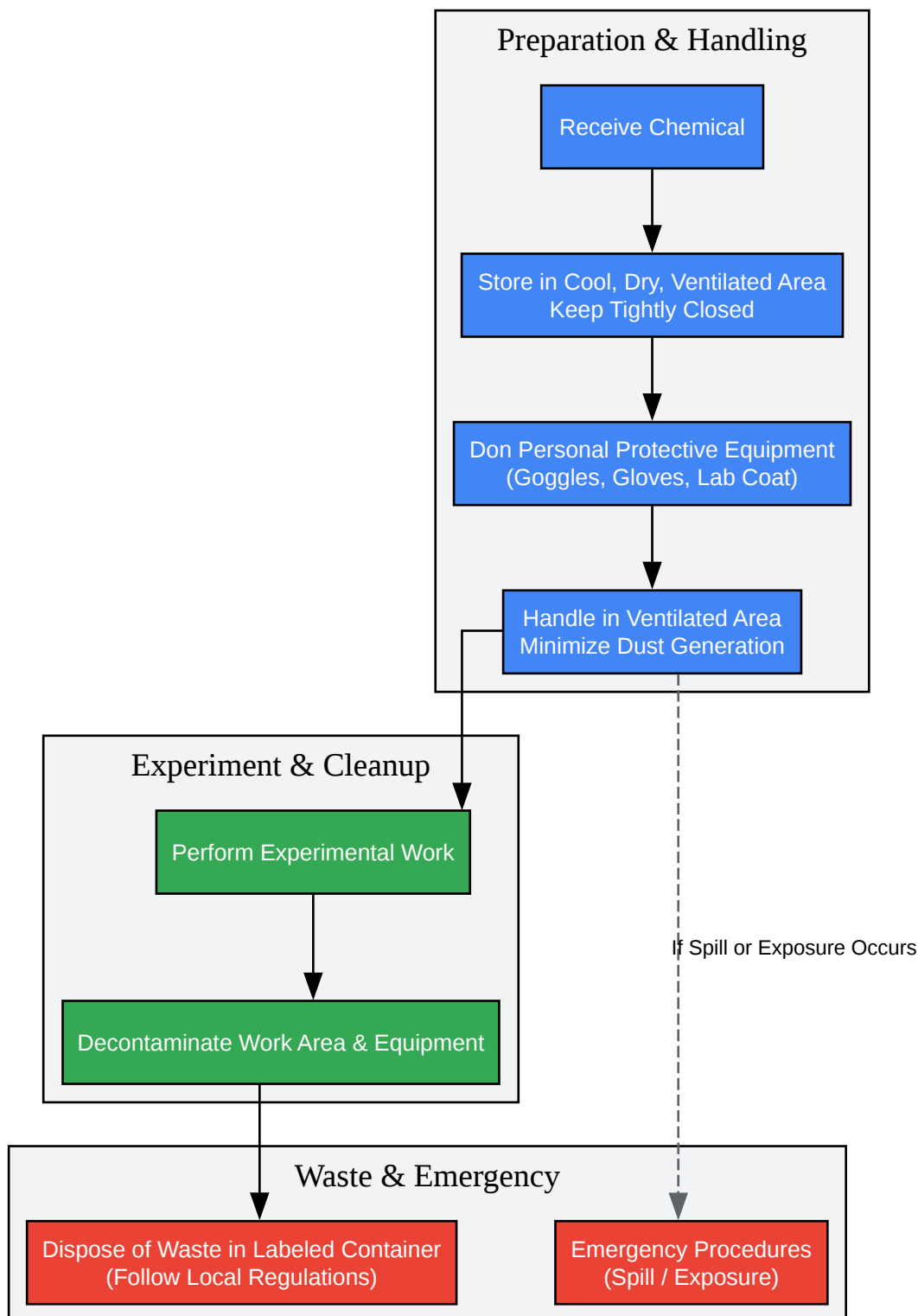
Example Experimental Use (for context, not a safety protocol):

- Study: Investigation of 1-Tetradecanol complex for prevention of Porphyromonas gingivalis-induced periodontitis in rabbits.
- Methodology:
  - Induce experimental periodontitis in New Zealand white rabbits using silk sutures and topical application of P. gingivalis.
  - Topically apply 1-Tetradecanol complex at specified concentrations (e.g., 1 and 10 mg/ml) three times per week for 6 weeks.
  - Sacrifice animals and perform macroscopic and histologic evaluation of mandibular block sections to assess inflammation and bone loss.

Another study investigated the therapeutic actions of a 1-tetradecanol complex in established periodontitis in rabbits, following a similar protocol of inducing the disease and then applying the treatment.

## Section 7: Visualized Workflow for Safe Handling

The following diagram illustrates the key logical steps for the safe handling of **1-Tetradecanol-d29** in a laboratory setting.



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Caption: Workflow for the safe handling of **1-Tetradecanol-d29**.

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